

An In-depth Technical Guide on the Synthesis and Characterization of Amlodipine Besylate

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Compound of Interest

Compound Name: *Amlobenz*
CAS No.: 858669-53-1
Cat. No.: B12776156

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Amlodipine is a dihydropyridine calcium antagonist used in the treatment of hypertension and angina.[4][5] It functions by inhibiting the influx of calcium ions into vascular smooth muscle and cardiac muscle, leading to vasodilation and a reduction in blood pressure.[4][6] The besylate salt of amlodipine is the commonly used pharmaceutical form.[7]

Synthesis of Amlodipine Besylate

The most common and industrially significant method for synthesizing amlodipine is the Hantzsch pyridine synthesis.[8] This multicomponent reaction involves the condensation of an

aldehyde, a β -ketoester, and a source of ammonia.[8] A prevalent industrial route utilizes a phthalimide-protected amino group to prevent side reactions, which is subsequently deprotected to yield the final amlodipine molecule.[8][9]

Overall Synthesis Scheme

The synthesis can be broadly divided into two main stages:

- Hantzsch Condensation: Formation of the protected intermediate, phthalimidoamlodipine.
- Deprotection and Salt Formation: Removal of the phthalimide protecting group to yield amlodipine free base, followed by salt formation with benzenesulfonic acid to produce amlodipine besylate.

Experimental Protocols

Stage 1: Hantzsch Condensation for Phthalimidoamlodipine

- Materials:
 - 2-Chlorobenzaldehyde
 - Ethyl 4-(2-phthalimidoethoxy)acetoacetate
 - Methyl 3-aminocrotonate
 - Isopropyl alcohol (Solvent)
 - Piperidine (Catalyst)
 - Acetic acid
- Procedure:
 - A solution of 2-chlorobenzaldehyde and ethyl 4-(2-phthalimidoethoxy)acetoacetate is prepared in isopropyl alcohol at room temperature (20-25°C).[9]
 - A solution of piperidine in isopropyl alcohol is added dropwise to the mixture over a period of 2 hours while maintaining the temperature.[9]

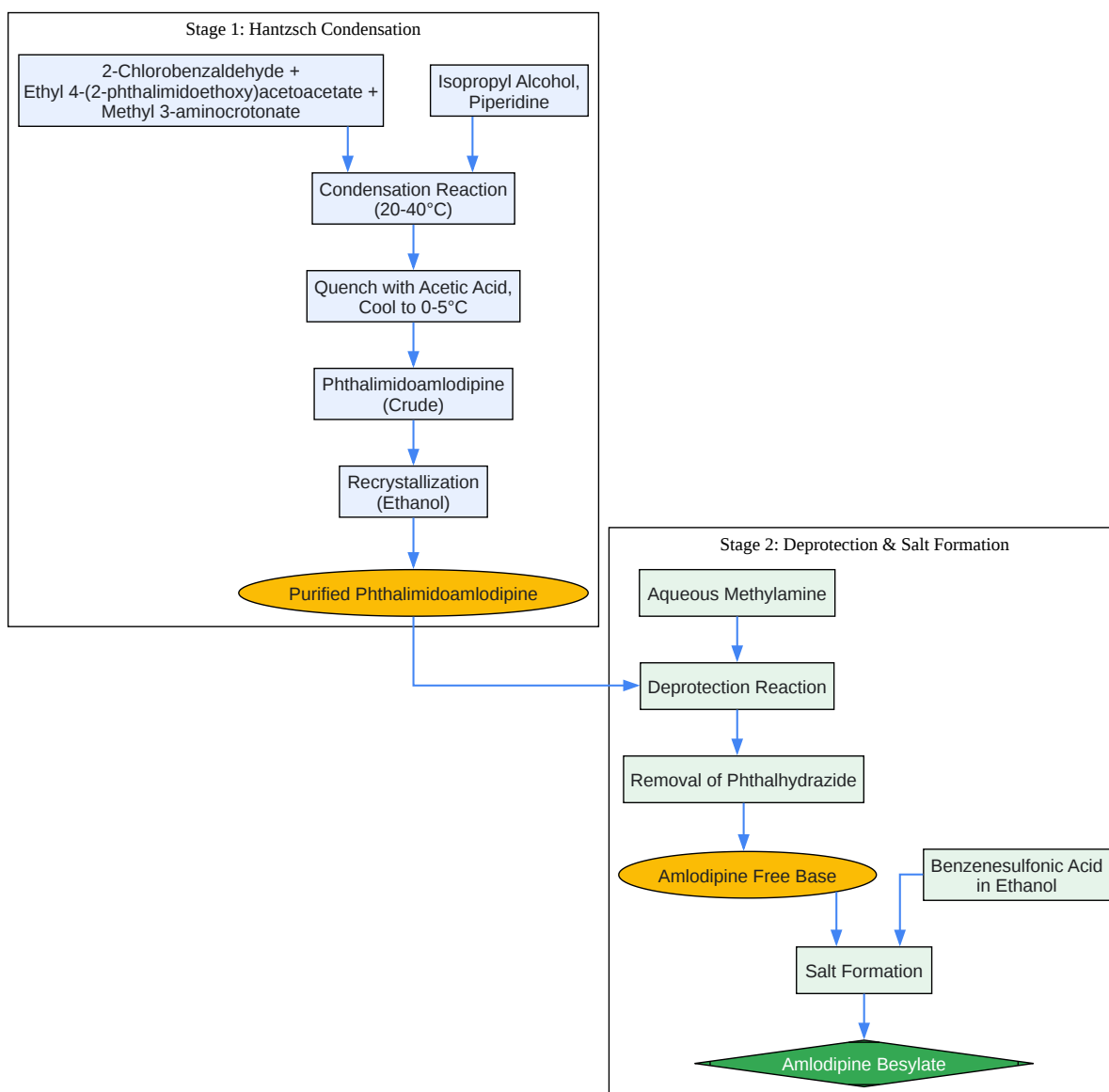
- The reaction mixture is stirred for an additional hour at the same temperature, followed by 2 hours at a slightly elevated temperature (35-40°C).[9]
- The reaction is then quenched by the addition of acetic acid.[9]
- Additional isopropyl alcohol is added, and the solution is cooled to 0-5°C to induce crystallization of the phthalimidoamlodipine product.[9]
- The crude product is isolated by filtration and purified by recrystallization from a suitable solvent such as ethanol.[8]

Stage 2: Deprotection and Salt Formation

- Materials:
 - Phthalimidoamlodipine
 - Methylamine (aqueous solution)
 - Ethanol (Solvent)
 - Benzenesulfonic acid
- Procedure:
 - The purified phthalimidoamlodipine is suspended in a suitable solvent, and an aqueous solution of methylamine is added.[8]
 - The reaction mixture is stirred at room temperature or with gentle heating. The progress of the deprotection is monitored by Thin Layer Chromatography (TLC).[8]
 - Upon completion, the solvent is removed under reduced pressure. The residue is taken up in an organic solvent, and the phthalhydrazide byproduct is removed by filtration.[8]
 - The filtrate containing the amlodipine free base is then treated with a solution of benzenesulfonic acid in ethanol.[10]
 - The resulting amlodipine besylate salt precipitates out of the solution.

- The final product is isolated by filtration, washed with cold ethanol, and dried under vacuum to yield high-purity amlodipine besylate.[\[10\]](#)

Synthesis Workflow Diagram



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Caption: Workflow for the two-stage synthesis of Amlodipine Besylate.

Quantitative Synthesis Data

Parameter	Value	Reference
Overall Yield	~45%	[11]
Purity (by HPLC)	>99.5%	[10]
Melting Range	195 - 204°C	[12]

Characterization of Amlodipine Besylate

The structural elucidation and purity assessment of the synthesized Amlodipine Besylate are performed using a combination of spectroscopic and chromatographic techniques.

Experimental Protocols for Characterization

High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the purity of Amlodipine Besylate and to quantify any related substances or impurities.
- Method: A reverse-phase HPLC method is commonly employed.
- Chromatographic Conditions:
 - Column: Hypersil BDS C18 (250mm x 4.6mm, 5µm) or equivalent.
 - Mobile Phase: A mixture of a buffer solution (e.g., 2.3 g/L ammonium acetate) and methanol in a ratio of approximately 30:70.[\[10\]](#)
 - Flow Rate: 1.0 mL/min.
 - Detection Wavelength: 237 nm.[\[10\]](#)
 - Injection Volume: 20 µL.
- Procedure: A solution of the synthesized Amlodipine Besylate is prepared in the mobile phase and injected into the HPLC system. The retention time and peak area of the main peak are compared with a reference standard.

Fourier-Transform Infrared (FTIR) Spectroscopy

- Objective: To identify the functional groups present in the Amlodipine Besylate molecule.
- Method: The sample is analyzed using an FTIR spectrometer, typically with an Attenuated Total Reflectance (ATR) accessory.
- Procedure: A small amount of the powdered sample is placed on the ATR crystal. The spectrum is recorded over a range of 4000-400 cm^{-1} .[\[13\]](#)

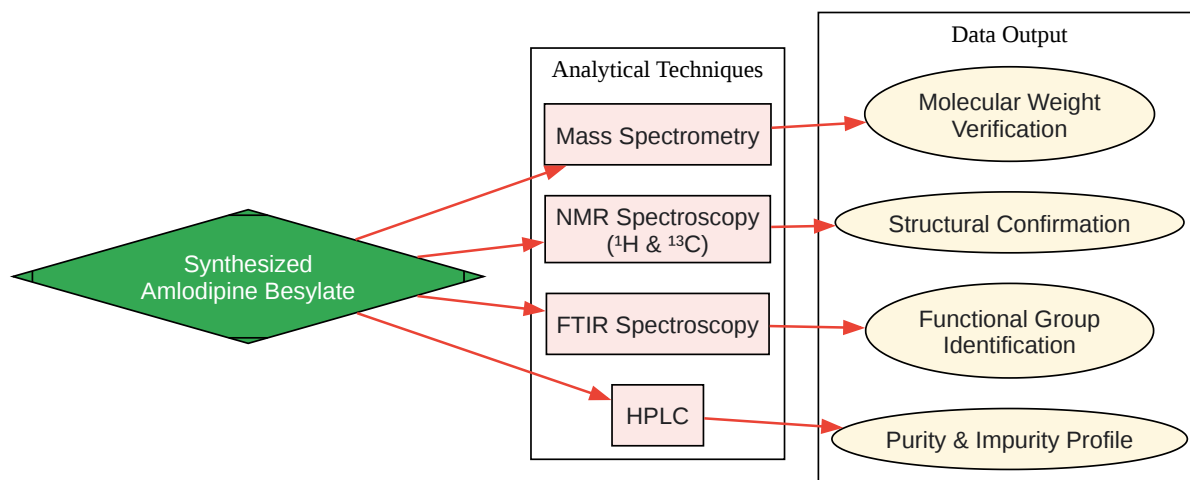
Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To elucidate the detailed molecular structure of Amlodipine Besylate by analyzing the chemical environment of its protons (^1H NMR) and carbon atoms (^{13}C NMR).
- Method: The sample is dissolved in a suitable deuterated solvent (e.g., DMSO- d_6) and analyzed using an NMR spectrometer.
- Procedure: ^1H and ^{13}C NMR spectra are acquired. The chemical shifts (δ), coupling constants (J), and integration values are analyzed to confirm the structure.

Mass Spectrometry (MS)

- Objective: To determine the molecular weight of Amlodipine Besylate and to aid in structural elucidation by analyzing its fragmentation pattern.
- Method: Electrospray Ionization (ESI) is a common technique used for this type of molecule.
- Procedure: A dilute solution of the sample is introduced into the mass spectrometer. The mass-to-charge ratio (m/z) of the molecular ion and its fragments are recorded.

Characterization Workflow Diagram



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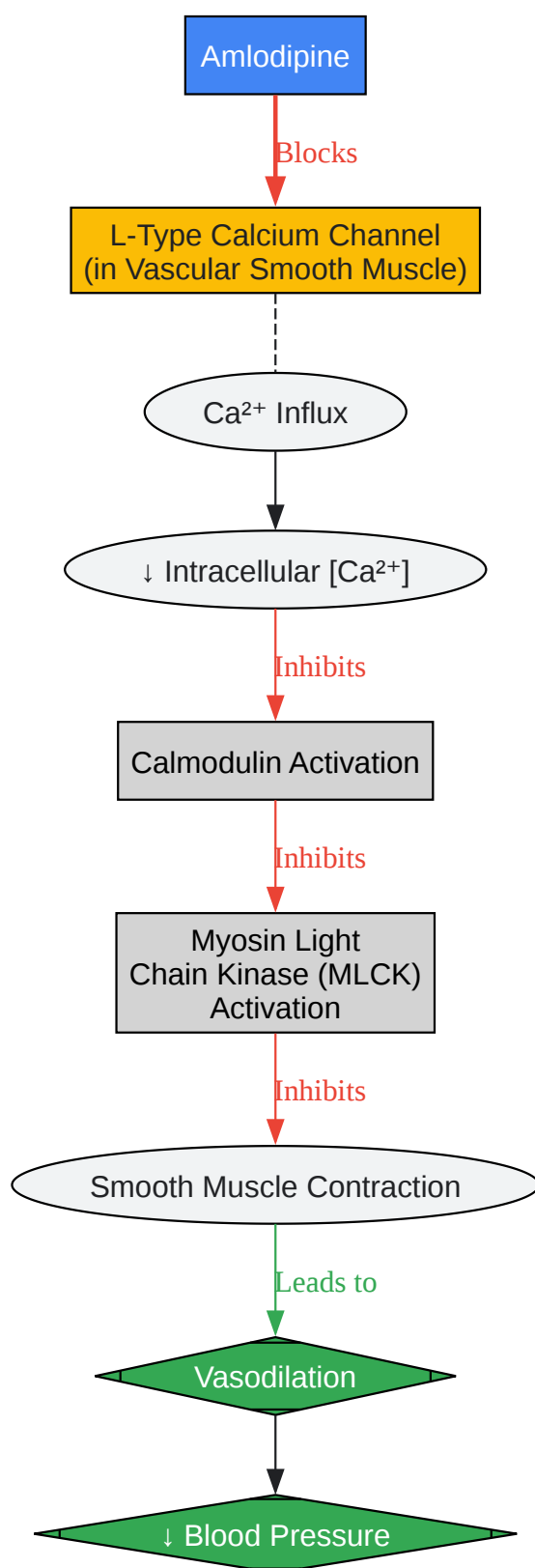
Caption: Workflow for the analytical characterization of Amlodipine Besylate.

Quantitative Characterization Data

Technique	Parameter	Characteristic Data	Reference
FTIR (cm ⁻¹)	N-H stretching (amine)	~3552, 3592	[14]
C=O stretching (ester)	~1676 - 1689	[13][14]	
S=O stretching (sulfonate)	~1207	[14]	
C-O-C stretching (ether)	~1039	[14]	
¹ H NMR (DMSO-d ₆ , δ ppm)	Aromatic Protons	7.0 - 7.8	[11][15]
Dihydropyridine NH	~8.5	[15]	
Methoxy Protons (-OCH ₃)	~3.5	[15]	
Ethoxy Protons (-OCH ₂ CH ₃)	~1.1 (t), ~4.0 (q)	[15]	
Mass Spec (ESI-MS)	[M+H] ⁺ (Amlodipine base)	m/z 409.1	[16]
Molecular Weight (Besylate)	567.1 g/mol	[1][7]	

Mechanism of Action: Signaling Pathway

Amlodipine is a long-acting calcium channel antagonist that selectively inhibits the influx of calcium ions (Ca²⁺) across cell membranes.[6] It has a greater effect on vascular smooth muscle cells than on cardiac muscle cells.[4] This inhibition of calcium influx leads to vasodilation and a reduction in peripheral vascular resistance, thereby lowering blood pressure. [6]



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Caption: Amlodipine's mechanism of action via L-type calcium channel blockade.

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